

dihydrogen borate structure and bonding

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Compound Focus: Dihydrogenborate

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Molecular Structure and Bonding

The dihydrogen borate ion, with the formula H_2BO_3^- or often written as $[\text{B}(\text{OH})_2\text{O}]^-$ or $[\text{BO}(\text{OH})_2]^-$, is the conjugate base of boric acid (H_3BO_3) after the first deprotonation [1] [2].

- Molecular Geometry:** The structure is derived from boric acid, which has a **trigonal planar** geometry around the central boron atom [2]. In the dihydrogen borate ion, the boron atom is expected to remain sp^2 hybridized and bonded to three oxygen atoms.
- Resonance and Formal Charge:** The electronic structure is best described by resonance, which delocalizes the negative charge over the oxygen atoms. The table below shows the calculation of formal charges for one dominant resonance structure. Formal charge is calculated as: *Valence electrons - (Lone pair electrons + $\frac{1}{2}$ Bonding electrons)* [3] [4].

Table: Formal Charge Calculation for a Key Resonance Structure of H_2BO_3^-

Atom	Valence Electrons	Nonbonding Electrons	Bonding Electrons ($\div 2$)	Formal Charge
Boron (B)	3	0	4 ($\div 2$) = 2	+1
Oxygen (O1)	6	4	4 ($\div 2$) = 2	0
Oxygen (O2)	6	6	2 ($\div 2$) = 1	-1

Atom	Valence Electrons	Nonbonding Electrons	Bonding Electrons ($\div 2$)	Formal Charge
Oxygen (O3)	6	6	2 ($\div 2$) = 1	-1

The following diagram illustrates the primary resonance forms that contribute to the structure of the dihydrogen borate ion, showing the delocalization of the negative charge.



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Figure: Resonance structures of the dihydrogen borate ion. The negative charge is delocalized across the oxygen atoms.

- **Boron-Oxygen Bonding:** The B-O bond in hydroxy-boron compounds has a significant contribution from **$\rho\pi$ - $\rho\pi$ dative bonding** [5]. A lone pair from a hydroxyl oxygen atom donates into the empty p orbital on the electron-deficient boron, giving the B-O bond some double-bond character. This interaction shortens and strengthens the bond.

Experimental and Analytical Insights

While direct protocols for dihydrogen borate are scarce, research on boric acid and related boron compounds provides relevant methodologies.

- **Preparation of High-Purity Boric Acid:** One study detailed the preparation of high-purity ^{10}B boric acid from $^{10}\text{BF}_3$ -methanol complex and calcium chloride in deionized water [6]. The optimal conditions were:
 - **Reaction Time:** 20 hours
 - **Molar Ratio** ($n(\text{CaCl}_2) : n(^{10}\text{BF}_3\text{-methanol complex})$): 3:1
 - **Water Amount:** 1 L per mol of complex
 - **Additive:** H_2O_2 was used to oxidize and remove Fe^{2+} impurities.

- **Purification:** The product was purified via cooling crystallization and recrystallization, achieving 99.95% purity [6].
- **Structural Characterization Techniques:**
 - **Vibrational Spectroscopy: Infrared (IR) spectroscopy** is used to verify the formation of boric acid by comparing its spectrum to a standard [6].
 - **X-Ray Diffraction (XRD):** Used to confirm the crystal structure and phase of the produced boric acid [6].
 - **Neutron Diffraction:** This technique is particularly powerful for accurately locating light atoms, especially hydrogen, within a crystal structure [7]. It has been used to study hydrogen and dihydrogen bonding in related boron-nitrogen compounds.

Applications and Relevance

The dihydrogen borate ion and its parent compound, boric acid, are functionally important in several fields.

- **Nuclear Industry:** Boric acid is widely used as a **neutron capture agent** in the coolant systems of pressurized water reactors to control the nuclear fission rate. Enriched ^{10}B boric acid is particularly effective due to ^{10}B 's high thermal neutron absorption cross-section [6].
- **Medicine:** Boric acid itself has well-known antiseptic properties and is used in topical medical and cosmetic applications [2]. Furthermore, ^{10}B is a key component in developing **boronated drugs** for **Boron Neutron Capture Therapy (BNCT)**, an experimental treatment for certain types of tumors [6].

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